

Thorin Indicator: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. Date: December 2025



Thorin, also known as Thoronol, is an organoarsenic compound utilized as a metallochromic indicator in analytical chemistry. This guide provides an in-depth overview of its physical and chemical properties, experimental applications, and the underlying mechanism of its indicator function, tailored for researchers, scientists, and professionals in drug development.

Core Properties of Thorin

Thorin, with the chemical name 1-(2-Arsonophenylazo)-2-naphthol-3,6-disulfonic acid disodium salt, is a brownish-red powder.[1][2][3] It is recognized for its application as an indicator in the determination of various metal ions, including barium, beryllium, lithium, uranium, and thorium. [4][5] Due to its arsenic content, Thorin is classified as highly toxic and requires careful handling.

Physicochemical Characteristics

A summary of the key physical and chemical properties of the Thorin indicator is presented in the table below.

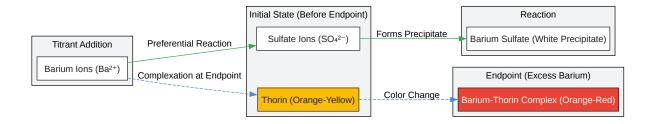


Property	Value	References
CAS Number	3688-92-4	
Molecular Formula	C16H11AsN2Na2O10S2	-
Molecular Weight	576.30 g/mol	
Appearance	Brownish-red to dark red crystalline powder	
Solubility	Soluble in water (>10% by weight), slightly soluble in ethanol, insoluble in ether.	_
Melting Point	>300°C	
Absorption Maximum (λmax)	480-490 nm (in isopropanol)	-
pH (10 g/L in H₂O at 20°C)	6.1	-
Bulk Density	700 kg/m ³	-

Mechanism of Action in Sulfate Titration

Thorin is prominently used as an indicator for the titrimetric determination of sulfate ions. The underlying principle involves a competitive binding reaction. In a slightly acidic solution, Thorin appears orange-yellow. It forms a distinct orange-red complex with barium ions. When a solution containing sulfate ions is titrated with a standardized solution of barium perchlorate, the barium ions will preferentially react with the sulfate ions to form a white precipitate of barium sulfate, due to the higher stability constant of this reaction compared to the barium-Thorin complex. The endpoint of the titration is reached when all the sulfate ions have precipitated. Any excess barium ions will then complex with the Thorin indicator, resulting in a sharp color change from orange-yellow to the orange-red of the barium-Thorin complex.





Click to download full resolution via product page

Caption: Mechanism of Thorin indicator in sulfate titration.

Experimental Protocol: Titration of Sulfate with Barium Perchlorate

The following provides a generalized methodology for the determination of sulfate ions using Thorin as an indicator.

- 1. Reagents and Preparation:
- Barium Perchlorate Solution (0.005 M): Prepare by dissolving the appropriate amount of barium perchlorate in deionized water. Standardize against a known concentration of a primary standard sulfate solution.
- Thorin Indicator Solution (0.2% w/v): Dissolve 0.2 g of Thorin indicator in 100 mL of deionized water.
- Isopropanol: Analytical grade.
- Perchloric Acid (1 M): For pH adjustment.
- 2. Sample Preparation:



- The sample containing sulfate ions should be aqueous. If solid, dissolve in a known volume of deionized water.
- Adjust the pH of the sample to between 2.5 and 4.0 using perchloric acid.
- 3. Titration Procedure:
- Pipette a known volume of the sulfate-containing sample into an Erlenmeyer flask.
- Add an equal volume of isopropanol. This reduces the solubility of barium sulfate, leading to a sharper endpoint.
- Add 1-2 drops of the Thorin indicator solution. The solution should be orange-yellow.
- Titrate with the standardized barium perchlorate solution with constant stirring.
- The endpoint is reached when the color of the solution changes from orange-yellow to a stable orange-red.

4. Calculation:

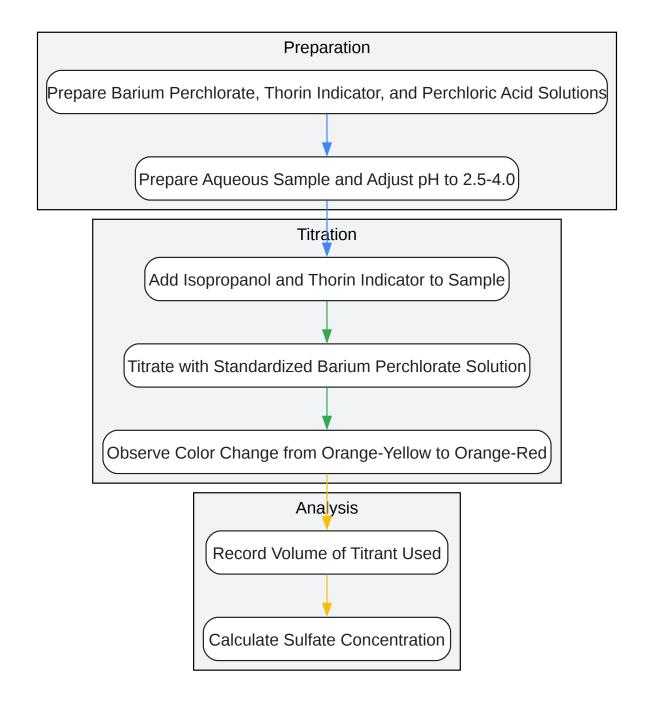
The concentration of sulfate in the sample can be calculated using the following formula:

Sulfate (mg/L) = (V * M * 96060) / S

Where:

- V = Volume of barium perchlorate solution used in mL
- M = Molarity of the barium perchlorate solution
- S = Volume of the sample in mL
- 96060 = Molecular weight of the sulfate ion (SO_4^{2-}) in mg/mol





Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



References

- 1. oxfordlabchem.com [oxfordlabchem.com]
- 2. THORIN INDICATOR AR | Laboratory Chemicals, Lab chemical supplier, Lab chemicals exporter, Laboratory chemical suppliers, Lab chemical manufacturer, Laboratory chemicals manufacturer, Lab chemical distributors, Alpha Chemika India. [alphachemika.co]
- 3. Suvchem Manufacturer and Exporter of THORIN INDICATOR AR [suvchemlaboratorychemicals.com]
- 4. Thorin, GR 3688-92-4 India [ottokemi.com]
- 5. Thorin (chemistry) Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Thorin Indicator: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15551299#physical-and-chemical-properties-of-thorin-indicator]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com







© 2025 BenchChem. All rights reserved.